Independent Validation of EO 14028 Implementation: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest

Compound Name:	*EO 1428*	
Cat. No.:	*B1662330*	Get Quote

Washington D.C. - An independent analysis of publicly available data and government reports indicates that Executive Order 14028, "Improving the Nation's Cybersecurity," has prompted significant progress in fortifying the United States' federal cybersecurity framework. While direct quantitative datasets for independent validation remain scarce, a qualitative review of reports from government oversight bodies and cybersecurity agencies reveals a concerted effort to implement the order's key mandates. This guide provides a comparative overview of the state of federal cybersecurity before and after the issuance of EO 14028, summarizes key implementation data, and outlines the methodologies behind these initiatives.

Pre-EO 14028 Landscape vs. Post-EO 14028 Trajectory

Prior to the issuance of Executive Order 14028 in May 2021, the federal government's approach to cybersecurity was often fragmented, with varying security standards across agencies.[1] The order was a direct response to increasingly sophisticated cyber threats, including the SolarWinds and Microsoft Exchange incidents, which highlighted critical vulnerabilities in the nation's digital infrastructure.[2] EO 14028 sought to modernize federal cybersecurity by focusing on several key areas: enhancing information sharing, strengthening software supply chain security, and adopting a "zero trust" architecture.[3][4]

A Government Accountability Office (GAO) report from April 2024 provides a high-level validation of the progress made. Of the 55 leadership and oversight requirements identified in the executive order, 49 have been fully completed, with five partially completed.[5][6] This indicates a strong commitment to implementing the foundational elements of the order.

Key Implementation Areas and Progress

The implementation of EO 14028 has been driven by several key initiatives, with measurable progress reported by federal agencies and independent observers.

Software Supply Chain Security

A central pillar of EO 14028 is the security of the software supply chain. The order mandates the development of a Software Bill of Materials (SBOM), a formal record of the components in a piece of software.[7] This initiative aims to increase transparency and allow for the rapid identification of vulnerabilities. The National Institute of Standards and Technology (NIST) was tasked with developing guidelines for enhancing software supply chain security and has released several publications to that effect.[8][9] While the implementation of mandatory SBOMs has faced some delays, the directive has spurred a significant shift in how federal agencies procure and manage software.[10]

Zero Trust Architecture

The executive order has accelerated the federal government's adoption of a Zero Trust Architecture (ZTA). This security model assumes that no actor, system, or network is implicitly trusted and requires continuous verification.[7][11] The Cybersecurity and Infrastructure Security Agency (CISA) has developed a Zero Trust Maturity Model to guide agencies in their transition.[12] The move towards ZTA represents a fundamental shift from perimeter-based defense to a more robust, data-centric security posture.

Incident Reporting and Information Sharing

EO 14028 aims to remove barriers to threat information sharing between the government and the private sector.[3] It requires IT service providers to share information about cyber incidents with federal agencies. This has led to the development of standardized playbooks for responding to cybersecurity vulnerabilities and incidents, ensuring a more coordinated and effective response.[4][12]

Quantitative Data Summary

While comprehensive, granular datasets on the direct impact of EO 14028 are not publicly available for independent re-analysis, reports from CISA and the GAO provide some quantitative insights into the progress.

Key Initiative	Pre-EO 14028 Status	Post-EO 14028 Progress (as of early 2025)	Data Source
Leadership & Oversight Requirements	N/A	49 of 55 requirements fully completed.[5][6]	GAO
Cyber Hygiene Service Enrollment	Baseline	201% increase in enrollment by critical infrastructure organizations in CISA's vulnerability scanning service.[13]	CISA
Known Exploited Vulnerabilities (KEVs)	Higher prevalence	Decline in the average number of KEVs in internet-accessible assets among critical infrastructure organizations.[13]	CISA
Secure Sockets Layer (SSL) Misconfigurations	Average of 3.8	Decrease to an average of 2.5 in the past 12 months.[13]	CISA

Experimental Protocols

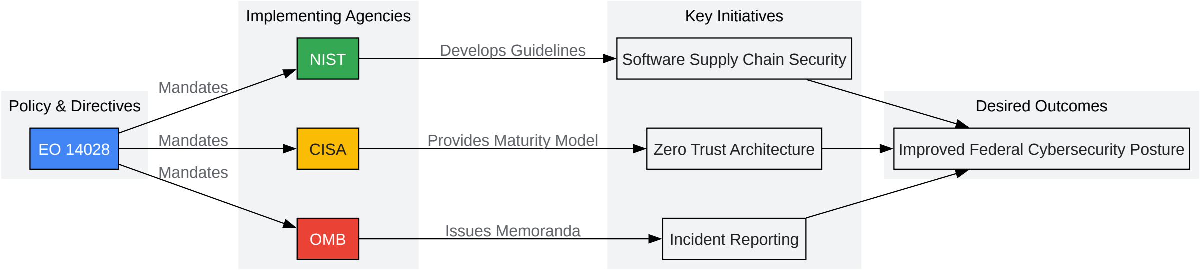
The "experimental" data supporting the progress of EO 14028 implementation is primarily derived from audits, self-reporting by federal agencies, and analyses by government bodies and cybersecurity organizations. The methodologies include:

- GAO Audits: The GAO's methodology for tracking the implementation of EO 14028 involves identifying the specific requirements laid out in the order, assigning them to the responsible agencies (NIST, CISA, OMB), and then reviewing documentation and interviewing officials to assess the completion status of each requirement.[6][14]

- CISA's Cybersecurity Performance Goals (CPGs): CISA's analysis of critical infrastructure cybersecurity is based on data from its vulnerability scanning service. The agency tracks metrics such as the number of enrolled organizations, the prevalence of known exploited vulnerabilities, and common misconfigurations over time to gauge improvements in cyber hygiene.[13]
- NIST Framework Development: NIST's role involves a collaborative and public process of developing cybersecurity guidelines. This includes soliciting input from the private sector, academia, and other government agencies through workshops, requests for comments, and public drafts of its special publications.[9]

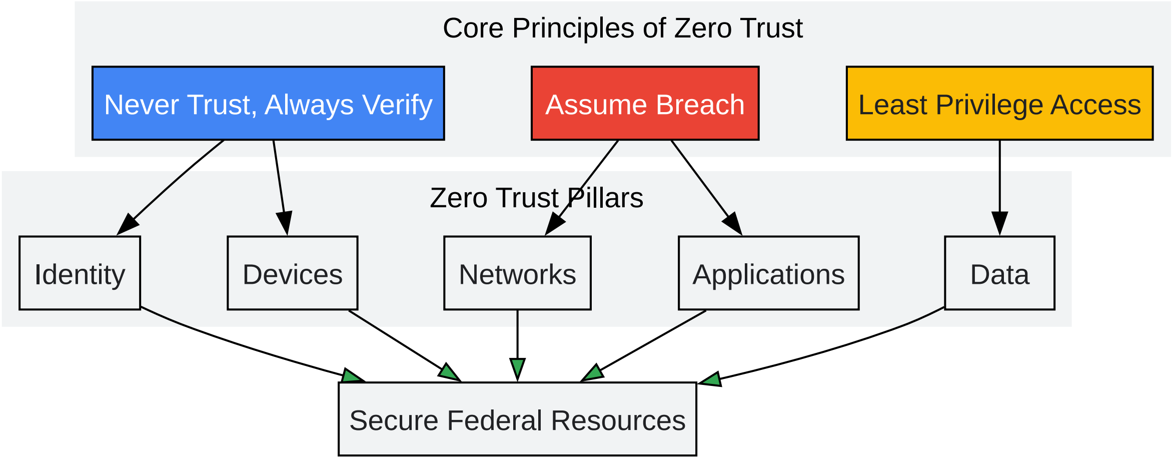
Visualizing the Impact of EO 14028

The following diagrams illustrate key workflows and logical relationships central to the implementation of Executive Order 14028.



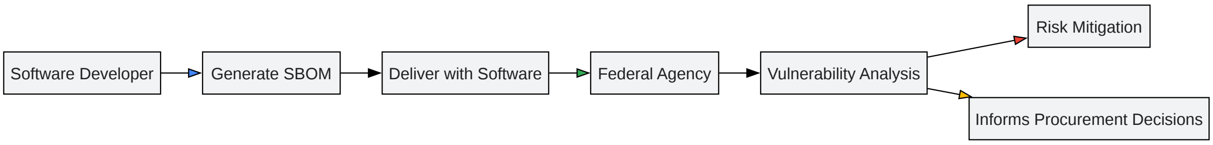
Click to download full resolution via product page

EO 14028 Implementation Workflow



Click to download full resolution via product page

Zero Trust Architecture Logical Diagram



Click to download full resolution via product page

Software Bill of Materials (SBOM) Workflow

References

- 1. Federal Register :: Improving the Nation's Cybersecurity [federalregister.gov]
- 2. kearneyco.com [kearneyco.com]
- 3. agileit.com [agileit.com]
- 4. HeroDevs Blog | Executive Order 14028: Elevating National Cybersecurity [herodevs.com]
- 5. How has Executive Order 14028 affected federal cybersecurity so far? | IBM [ibm.com]
- 6. gao.gov [gao.gov]
- 7. Executive Order 14028: Cybersecurity Executive Order 14028, Zero Trust Executive Order 14028, EO 14028 [kiteworks.com]
- 8. NIST Delivers on Two Key Publications to Enhance Software Supply Chain Security Called for by Executive Order [content.govdelivery.com]
- 9. Executive Order 14028, Improving the Nation's Cybersecurity | NIST [nist.gov]
- 10. wsgr.com [wsgr.com]
- 11. Executive Order 14028 Compliance - InEvent [inevent.com]
- 12. Executive Order on Improving the Nation's Cybersecurity | CISA [cisa.gov]
- 13. executivegov.com [executivegov.com]
- 14. gao.gov [gao.gov]

- To cite this document: BenchChem. [Independent Validation of EO 14028 Implementation: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662330#independent-validation-of-published-eo-1428-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com